

Tromantadine performance in different viral strains

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Compound Focus: Tromantadine

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Antiviral Profile of Tromantadine

The table below summarizes the documented antiviral activity of **tromantadine** against different viral families.

| Viral Family / Specific Virus | Demonstrated Activity | Key Findings / Proposed Mechanism |
|---|----------------------------|--|
| Herpesviridae (Herpes Simplex Virus - HSV) | Yes [1] [2] | Historically used against herpes infections; proposed to inhibit viral entry by stabilizing the phospholipid bilayer of host cell membranes, preventing viral fusion [2]. |
| Coronaviridae (SARS-CoV-2) | Yes (In vitro) [3] | Inhibits viral growth in cultured human epithelial cells. The exact molecular target for its anti-coronavirus activity is not yet firmly established [3]. |
| Influenza A Virus | Information Missing | While other adamantanes like amantadine and rimantadine are known influenza A M2 ion channel blockers, direct experimental data for tromantadine against current influenza strains was not found in the search results [4]. |

Detailed Experimental Data & Protocols

For the most promising and recently studied application, here are the experimental details for **tromantadine**'s activity against SARS-CoV-2.

1. In Vitro Antiviral Assay against SARS-CoV-2 [3]

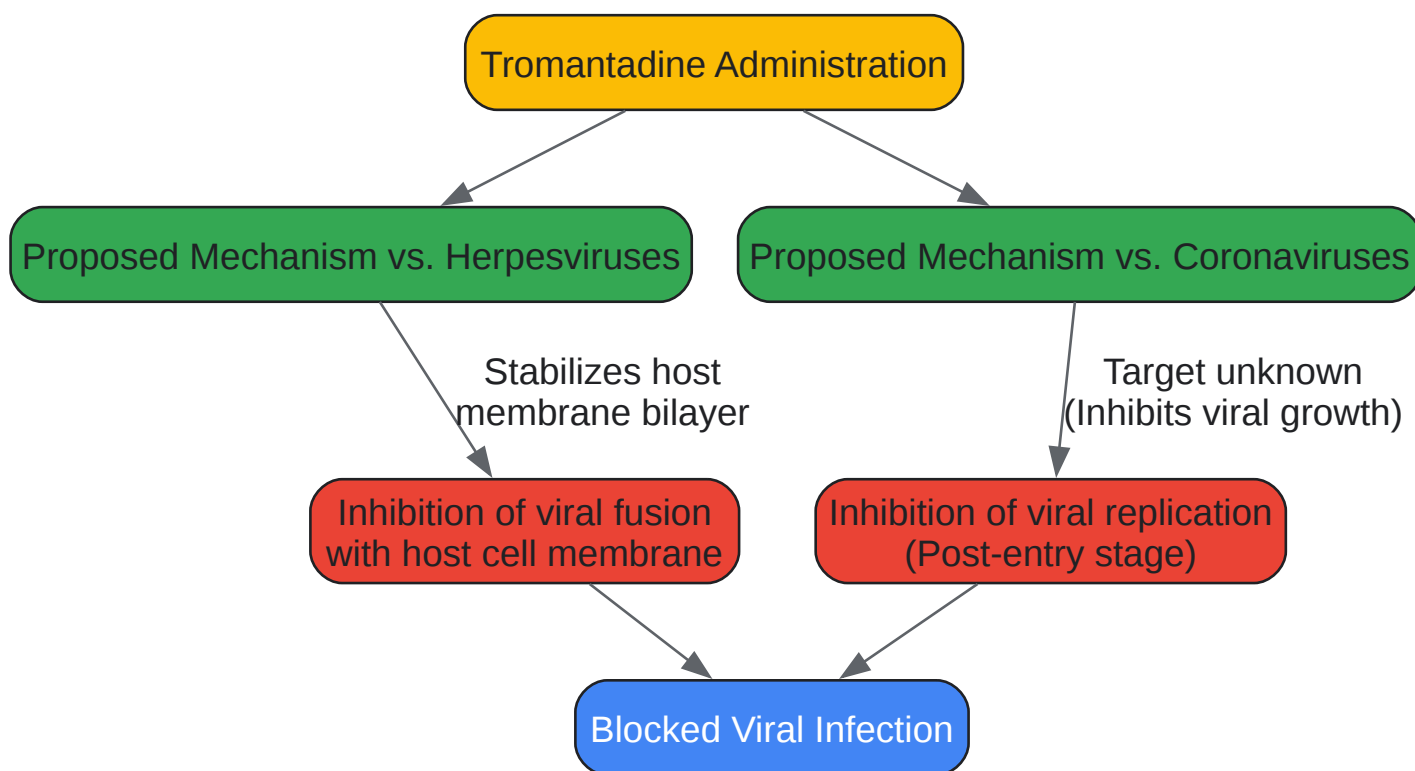
- **Objective:** To evaluate the in vitro inhibitory activity of **tromantadine** against SARS-CoV-2.
- **Cell Lines:** Vero E6 cells (kidney epithelial cells from African green monkeys) and human ACE2-overexpressing A549 cells (alveolar basal epithelial cells).
- **Virus Strains:** SARS-CoV-2 (strains USA-WA1/2020 and a mouse-adapted MA10 variant).
- **Methodology:**
 - Cells were seeded in 96-well plates.
 - Viruses were mixed with various concentrations of **tromantadine** and placed onto the cells.
 - After a 1-hour incubation for viral adsorption, the mixture was replaced with fresh medium containing the same concentrations of **tromantadine**.
 - Cells were incubated for 2-3 days.
 - The supernatants were collected, and viral titers were quantified by a plaque assay to determine the reduction in infectious virus particles.
- **Key Finding:** **Tromantadine**, alongside amantadine and rimantadine, **inhibited the growth of SARS-CoV-2 in vitro**.

2. Investigation of Mechanism of Action against Herpesviruses [2]

- **Objective:** To understand how **tromantadine** interacts with host cell membranes to inhibit herpes virus infection.
- **Model System:** Synthetic phosphatidylethanolamine phospholipid membranes, used as a model for cellular membranes.
- **Methodology:** The study used biophysical techniques to measure the phase transition temperature of the phospholipids, specifically the transition from a bilayer to a hexagonal phase, which is relevant to membrane fusion events.
- **Key Finding:** **Tromantadine** was found to **raise the bilayer-to-hexagonal phase transition temperature**, thereby stabilizing the phospholipid bilayer. This stabilization is proposed to make it more difficult for the virus to fuse with the host cell membrane, a critical step in viral entry.

Mechanism of Action Workflow

The following diagram synthesizes the proposed mechanisms of action for **tromantadine** based on the experimental data, illustrating how it may target different stages of the viral life cycle depending on the virus.



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Research Gaps and Future Directions

The available data highlights several areas where information on **tromantadine** is lacking, which could guide future research:

- **Activity Against Influenza:** There is a notable gap in data regarding **tromantadine**'s efficacy against contemporary influenza A strains, especially in light of widespread resistance to first-generation adamantanes [4].
- **In Vivo Data for SARS-CoV-2:** While in vitro results against SARS-CoV-2 are promising [3], the search results did not contain animal model or clinical trial data to confirm its efficacy in a whole organism.
- **Precise Coronavirus Target:** The molecular mechanism by which **tromantadine** inhibits SARS-CoV-2 replication remains unconfirmed and is a key area for further investigation [3].

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